

cyclo(L-Pro-L-Val) concentration dependent effects

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Compound Focus: cyclo(L-Pro-L-Val)

CAS No.: 2854-40-2

Cat. No.: S627326

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Compound Overview & Key Data

The following table summarizes the core information and quantitative data for **cyclo(L-Pro-L-Val)** for quick reference.

Property	Description
CAS No.	2854-40-2 [1] [2]
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₂ [1] [2]
Molecular Weight	196.25 g/mol [1] [2]
Sequence	Cyclo(L-Pro-L-Val) or Cyclo(PV) [1] [2]
Bioactivity	Antimicrobial, Anti-inflammatory [1] [2]
Recommended Storage	Store at low temperature, sealed, away from moisture and light, under nitrogen [1] [2]

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the solubility of cyclo(L-Pro-L-Val), and how should I prepare my stock solutions?

A: The compound is highly soluble in DMSO. Proper preparation is critical for experimental success [1] [2].

- **Recommended Solvents:** DMSO, CDCl_3 [2].
- **Standard Stock Concentration:** A 100 mg/mL solution in DMSO provides a concentration of approximately **509.55 mM** [1].
- **Troubleshooting Tip:** The solution may require sonication to fully dissolve. Always use newly opened DMSO to avoid water contamination, which can impact solubility and compound stability. Aliquot and store stock solutions at -80°C to prevent repeated freeze-thaw cycles [1].

Q2: I am studying the anti-inflammatory pathway. What are the key molecular targets and effective concentrations for cyclo(L-Pro-L-Val)?

A: Your experimental focus determines the effective concentration. The primary anti-inflammatory mechanism involves inhibition of the NF- κ B pathway [1] [2].

- **Key Molecular Targets:**
 - **Inhibition of Phosphorylation:** IKK α , IKK β , I κ B α , and NF- κ B [1] [2].
 - **Suppression of Enzyme Expression:** iNOS and COX-2 [1] [2].
- **Effective Concentration Range:** In vitro studies using RAW 264.7 macrophage cells show activity in the range of **25 μM to 100 μM** . The effects are consistently **concentration-dependent**, with stronger inhibition observed at 100 μM compared to 50 μM [1].
- **Troubleshooting Tip:** If you are not observing the expected effect, verify the activity of your LPS stimulus first. Furthermore, consider performing a concentration-response curve (e.g., 25, 50, 75, 100 μM) to confirm the dose-dependent effect in your specific cellular model.

Q3: What concentration should I use for antimicrobial assays against plant pathogens?

A: For antimicrobial studies, the required concentration is significantly higher than for cellular anti-inflammatory assays.

- **Reported MIC:** The minimum inhibitory concentration (MIC) against the plant pathogen *Rhodococcus fascians* LMG 3605 is **19.6 mg/mL** [1]. This potency is comparable to 25 mg/mL of Chloramphenicol [1].
- **Troubleshooting Tip:** Due to the high concentration needed, ensure your solvent (e.g., DMSO) does not exceed a level that is toxic to your bacterial strains or plant cells. Include appropriate solvent controls in your assay.

Q4: Is cyclo(L-Pro-L-Val) cytotoxic to my cell lines?

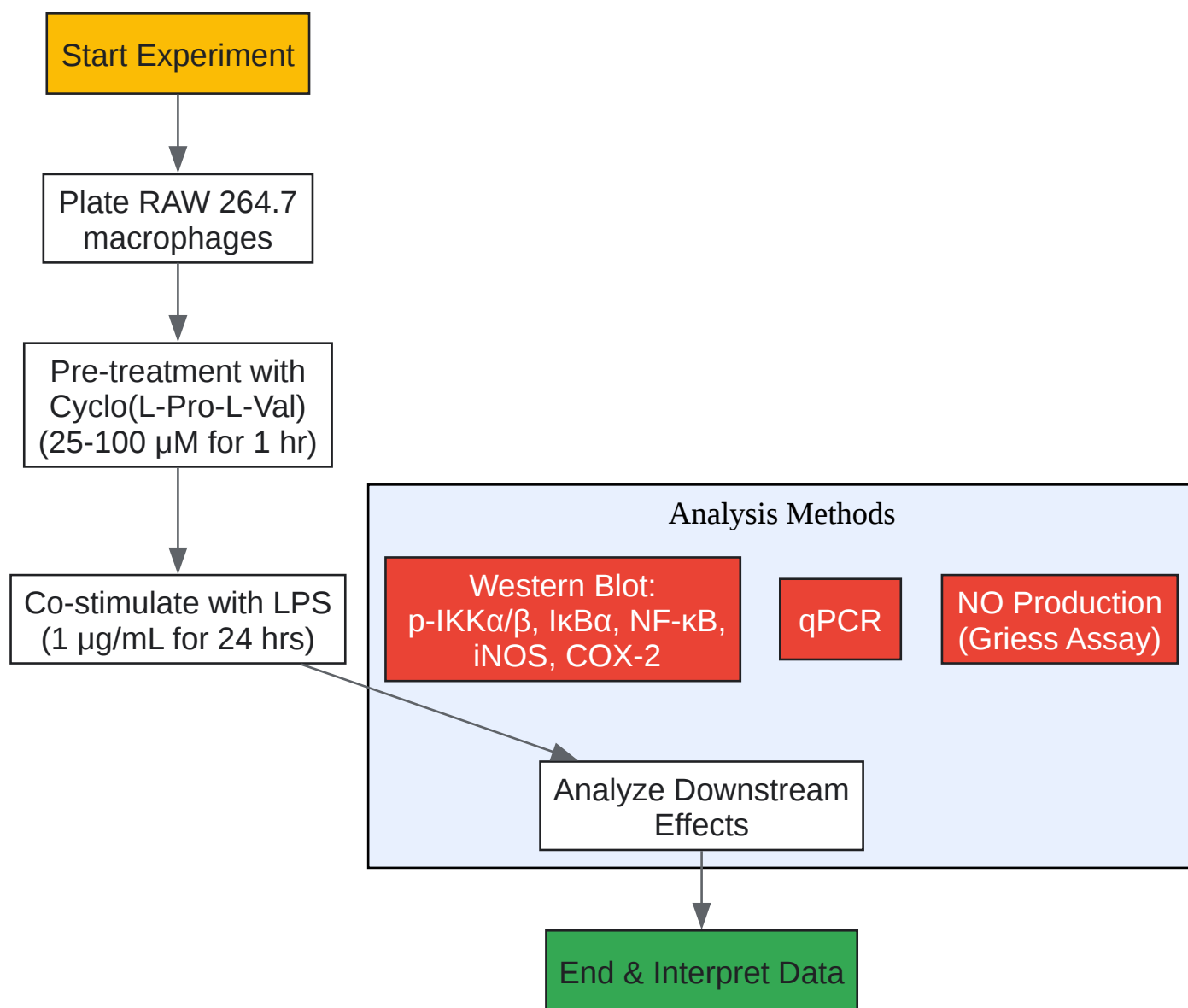
A: Available data suggests low cytotoxicity in some human cell lines. In HCT-116 and HEK293 cells, no cytotoxicity ($EC_{50} > 100 \mu\text{M}$) was observed after 48 hours of incubation [1]. However, you should always determine the cytotoxicity profile in your specific cell model as part of your experimental optimization.

Experimental Protocol: Anti-inflammatory Activity in Macrophages

This protocol is adapted from research on **cyclo(L-Pro-L-Val)** [1].

Objective: To evaluate the inhibition of LPS-induced inflammatory signaling in RAW 264.7 macrophages.

Workflow: The following diagram outlines the key stages of the experimental protocol.



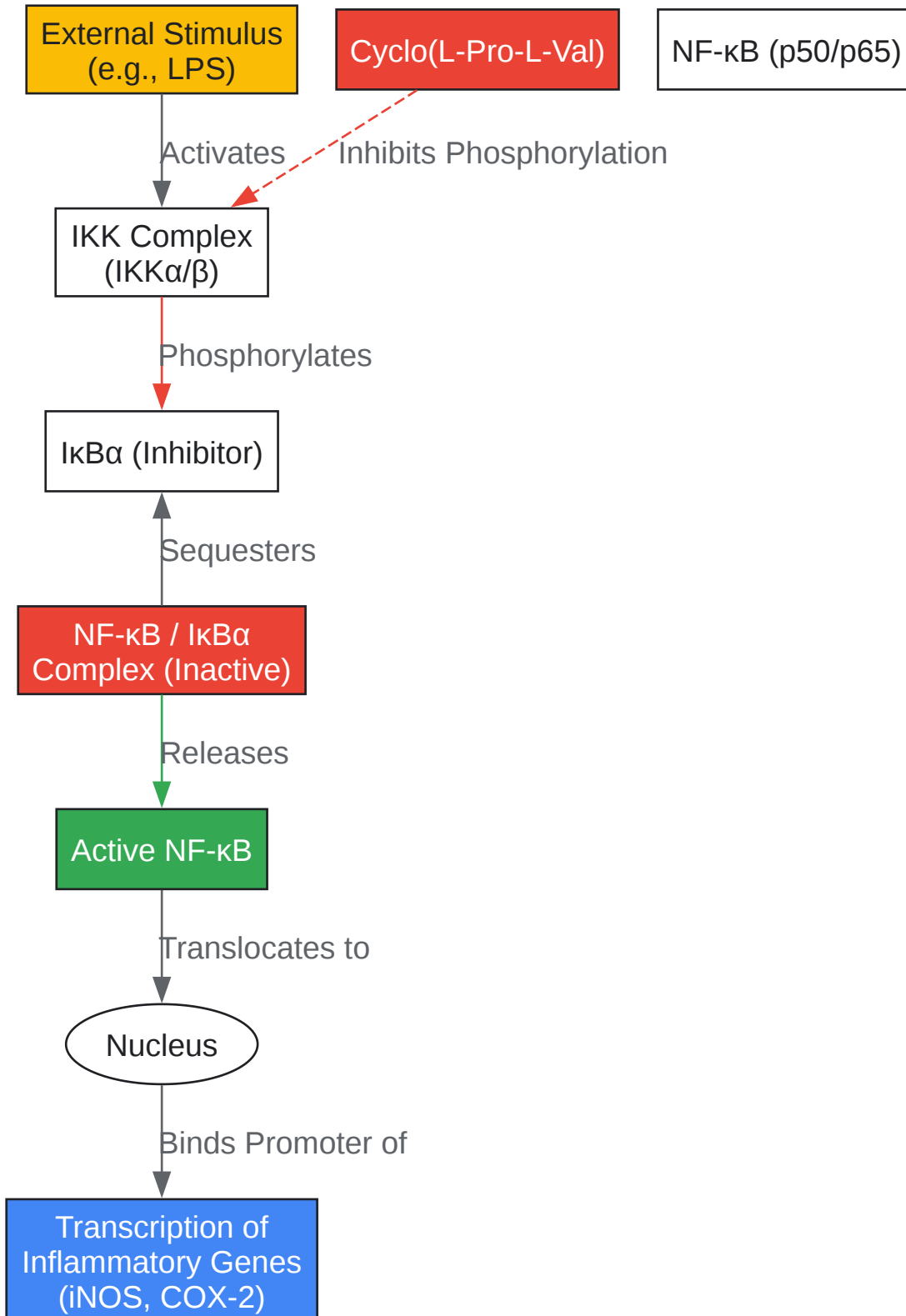
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Key Notes:

- **Critical Control:** Always include a vehicle control (e.g., DMSO at the same dilution as your highest compound concentration) and an LPS-only control to establish baseline inflammation.
- **Concentration:** The anti-inflammatory effect is concentration-dependent; therefore, including multiple concentrations (e.g., 25, 50, and 100 μM) is necessary to demonstrate this relationship [1].

NF-κB Anti-inflammatory Signaling Pathway

The anti-inflammatory activity of **cyclo(L-Pro-L-Val)** is achieved by inhibiting the central NF- κ B signaling pathway. The diagram below illustrates its molecular targets.



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References

1. Cyclo(L-Pro-L-Val) | Bacterial Inhibitor/Anti-inflammatory ... [medchemexpress.com]

2. Cyclo(L-Pro-L-Val) | NF-κB | NOS | IκB/IKK | COX [targetmol.com]

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